

# An In-depth Technical Guide to the Flavonoid Aliarin and its Prenylated Context

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## Compound of Interest

Compound Name: 5'-Prenylaliarin

Cat. No.: B567528

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A Note on Nomenclature: Scientific literature searches do not yield a compound with the specific name "**5'-Prenylaliarin**." However, extensive research points to the flavonoid Aliarin, a naturally occurring compound isolated from *Dodonaea viscosa*. The structure of Aliarin itself contains a modified prenyl group at the 3'-position of its B-ring. This guide will provide a comprehensive overview of Aliarin, its discovery, and its chemical context, including other prenylated flavonoids isolated from the same source, which may be the subject of the original query. It is crucial to distinguish Aliarin, the flavonoid, from Alizarin, an unrelated anthraquinone dye, as these are often confused in search results.

## Discovery and History of Aliarin

Aliarin is a flavonoid that was first isolated from the aerial parts of *Dodonaea viscosa* (Linn.) Jacq., a plant belonging to the Sapindaceae family.<sup>[1]</sup> This plant is a shrub or small tree found in tropical and subtropical regions and has a history of use in folk medicine for treating a variety of ailments, including rheumatism, gout, inflammation, and pain.<sup>[1]</sup> The initial phytochemical investigations of *Dodonaea viscosa* revealed a rich composition of flavonoids, diterpenoids, and saponins, leading to the isolation and characterization of Aliarin.

## Chemical Structure and Properties

Aliarin is classified as a 3'-prenylated flavone.<sup>[2]</sup> Its chemical structure was elucidated through spectroscopic analysis.

- IUPAC Name: 5,7-dihydroxy-2-[4-hydroxy-3-(4-hydroxy-3-methylbutyl)phenyl]-3,6-dimethoxy-4H-chromen-4-one[3]
- Molecular Formula:  $C_{22}H_{24}O_8$ [3]
- Molecular Weight: 416.4 g/mol [3]
- CAS Number: 84294-77-9[4]

The structure features a flavone backbone with hydroxyl groups at positions 5 and 7 of the A-ring, and methoxy groups at positions 3 and 6. The B-ring is substituted with a hydroxyl group at the 4'-position and a 4-hydroxy-3-methylbutyl group at the 3'-position. This side chain is a modified and saturated form of a prenyl group.

Table 1: Physicochemical Properties of Aliarin

Property	Value	Reference(s)
Molecular Formula	$C_{22}H_{24}O_8$	[3]
Molecular Weight	416.4 g/mol	[3]
CAS Number	84294-77-9	[4]
Appearance	Yellow powder	[3]
Purity	>97%	[3]

## Experimental Protocols

### Isolation of Aliarin from *Dodonaea viscosa*

While the original isolation paper provides the basis, a general procedure for the isolation of flavonoids from *Dodonaea viscosa* involves the following steps:

- Extraction: The dried and powdered aerial parts of *Dodonaea viscosa* are extracted with a solvent such as ethyl acetate (EtOAc).

- **Fractionation:** The crude extract is then subjected to repeated column chromatography over silica gel.
- **Elution:** A gradient of solvents, typically a mixture of n-hexane and ethyl acetate of increasing polarity, is used to elute the different fractions.
- **Purification:** Fractions containing Aliarin are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is determined using spectroscopic methods, including UV, IR,  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, and mass spectrometry (MS).

## Biological Activity and Mechanism of Action

The biological activities of pure Aliarin are not extensively documented in the available literature. However, the crude extracts of *Dodonaea viscosa*, which contain Aliarin and other prenylated flavonoids, have demonstrated a range of biological effects.

Table 2: Reported Biological Activities of *Dodonaea viscosa* Extracts and its Prenylated Flavonoids

Activity	Description	Reference(s)
Anti-Zika Virus	Certain prenylated flavonoids from <i>D. viscosa</i> have shown potential against the Zika virus.	[5]
Larvicidal	Clerodane diterpenoids and some prenylated flavonoids from <i>D. viscosa</i> exhibited larvicidal activity against <i>Aedes albopictus</i> and <i>Culex pipens quinquefasciatus</i> .	[6]
Anti-inflammatory	Extracts of <i>D. viscosa</i> are used in folk medicine for their anti-inflammatory properties.	[1]
Antimicrobial	Various compounds from <i>D. viscosa</i> have shown activity against bacteria.	

The prenyl group in flavonoids is known to enhance their biological activity, often by increasing their lipophilicity and ability to interact with cell membranes.

## Related Prenylated Flavonoids from *Dodonaea viscosa*

*Dodonaea viscosa* is a rich source of various prenylated flavonoids. The presence of these compounds, including those with prenyl groups at the 3' and 5' positions, may be of interest to researchers looking into "**5'-Prenylaliarin**".

One notable example is 5,7,4'-trihydroxy-3',5'-di(3-methylbut-2-enyl)-3,6-dimethoxyflavone, which was isolated from the same plant.[6] This compound has two prenyl groups on the B-ring, at the 3' and 5' positions.

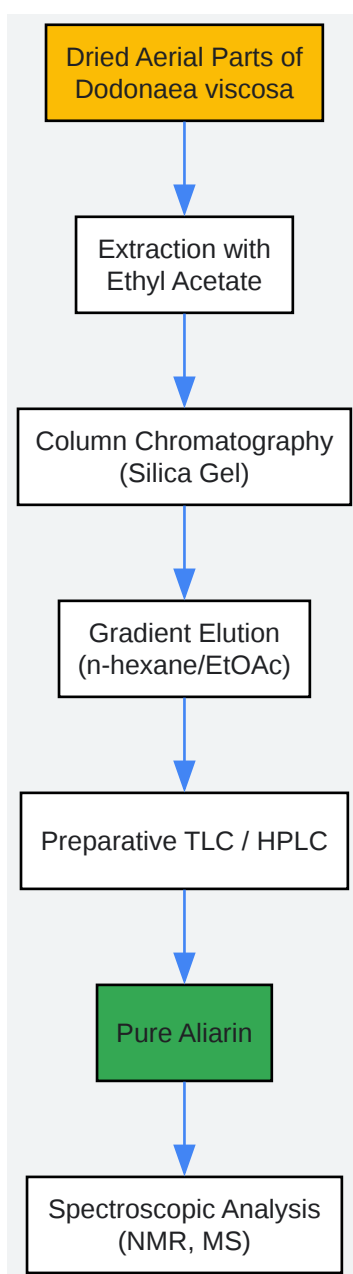
## Visualizations

Aliarin

img

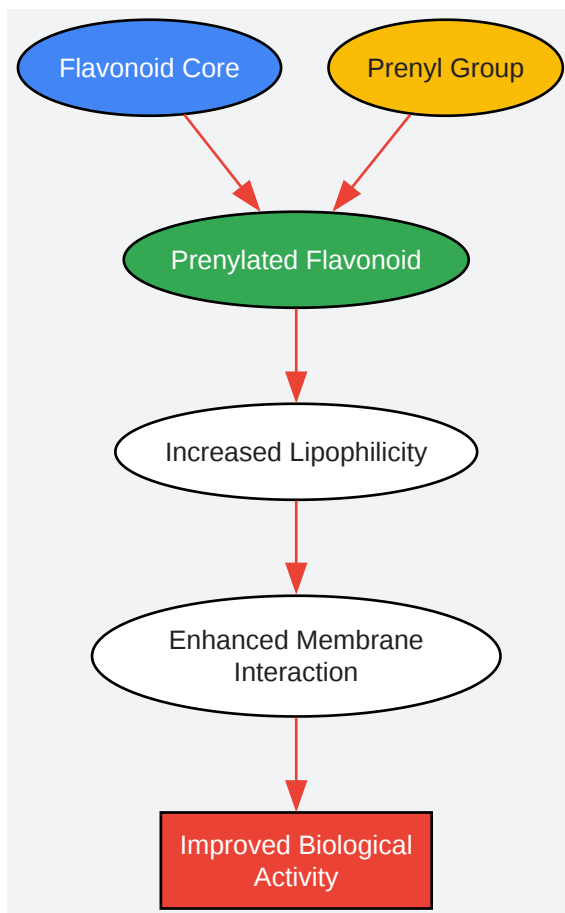
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Caption: Chemical Structure of Aliarin.



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Caption: General Workflow for the Isolation of Aliarin.



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Caption: Logical Relationship of Flavonoid Prenylation and Biological Activity.

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